

isononyl alcohol properties and characteristics

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Compound Focus: Isononyl alcohol

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Physicochemical Properties of Isononyl Alcohol

The table below consolidates key technical data for **isononyl alcohol** (C₉H₂₀O), which is a nine-carbon primary alcohol [1].

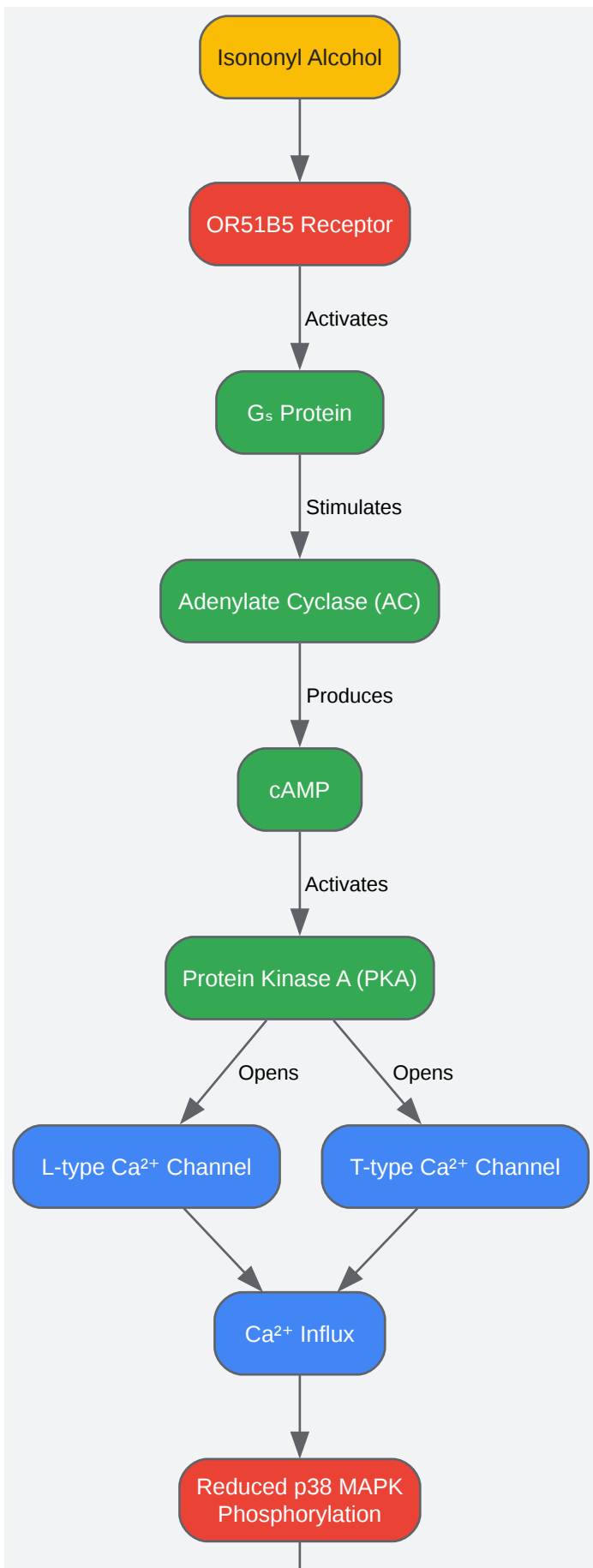
Property	Value
Molecular Formula	C ₉ H ₂₀ O [1] [2] [3]
Molecular Weight	144.25 - 144.258 g·mol ⁻¹ [1] [2] [3]
Appearance	Clear, colorless liquid [1] [3]
Density (at 20°C)	0.83 - 0.837 g/cm ³ [1] [3]
Boiling Point	198 - 215 °C (at 760 mmHg) [1] [3]
Melting Point	-30 °C (max) [3]
Water Solubility (at 20°C)	0.02 g/100g / 245 mg/L [2] [3]
Vapor Pressure	0.0198 mm Hg / 2.6 Pa (at ~20°C) [1] [2]
Flash Point	94 - 98 °C [1] [3]

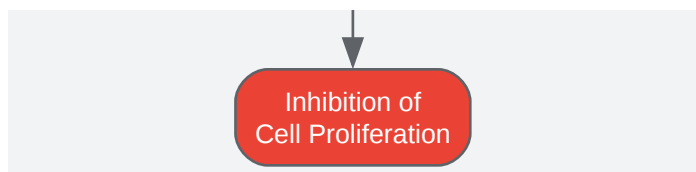
Property	Value
Log P (est.)	3.230 [2] [4]

Primary Research Application & Signaling Pathway

A significant research finding is that **isononyl alcohol** acts as a ligand for the olfactory receptor **OR51B5**, which is ectopically expressed in certain leukemia cells. Activation of this receptor triggers a signaling cascade that inhibits cell proliferation, suggesting a potential pharmacological target [5].

The following diagram illustrates this **OR51B5-mediated signaling pathway** in myelogenous leukemia cells, as characterized in the study.





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OR51B5 activation by **isononyl alcohol** inhibits leukemia cell proliferation via a cAMP-mediated pathway.

Detailed Experimental Methodology

The characterization of the OR51B5 pathway involved the following key experimental protocols [5]:

- **Cell Models:** The chronic myelogenous leukemia (CML) cell line K562 and native white blood cells isolated from patients with acute myelogenous leukemia (AML) were used.
- **Calcium Imaging:** Intracellular Ca^{2+} levels were measured using fluorescent calcium indicators. Cells were stimulated with varying concentrations of **isononyl alcohol** (0.3-7 mM), and the resulting changes in fluorescence were recorded to quantify Ca^{2+} influx. The half-maximal effective concentration (EC_{50}) was calculated to be 3.4 ± 0.2 mM.
- **Inhibitor Studies:** To delineate the pathway, specific inhibitors were applied:
 - **Adenylate Cyclase (AC) inhibitors** (MDL-12,330A and SQ-22536) and a **PKA inhibitor** (H-89) significantly reduced the Ca^{2+} response.
 - A **PLC inhibitor** (U73122) had no significant effect, ruling out that pathway.
 - Blockers of **L-type** (Verapamil) and **T-type** (NNC-55-0396) calcium channels also significantly decreased the Ca^{2+} influx.
- **Proliferation Assay:** K562 cells were treated with **isononyl alcohol**, and cell proliferation was assessed, showing an inhibitory effect.
- **Western Blot Analysis:** Treated cells were analyzed, revealing that **isononyl alcohol** led to a reduction in **p38-MAPK phosphorylation**, which is a potential mechanism for the decreased proliferation.

Key Characteristics and Applications

Beyond the specific biological research, the search results highlight several other properties and uses for **isononyl alcohol** that are relevant for scientists and developers.

- **Industrial Production:** **Isononyl alcohol** is typically produced via the **hydroformylation (oxo process)** of octenes, which are themselves produced by the dimerization of butenes [1] [3].

- **Major Applications:**

- **Precursor to Plasticizers:** It is a key raw material for producing high-performance plasticizers like DINP and DINCH, widely used in PVC for wires, cables, flooring, and the automotive industry [2] [3].
- **Surfactant:** Used in the synthesis of biodegradable surfactants for cleaning products [3].
- **Solvent:** Acts as a solvent for coatings, inks, and extraction processes due to its ability to dissolve a range of nonpolar and polar compounds [3].

- **Handling and Safety:** It is classified as flammable and carries GHS warning labels for causing skin and serious eye irritation. Its flash point is between 94-98°C [1] [3] [4].

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